

Application Notes and Protocols for SHP389 Stock Solution in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SHP389 is a potent and selective allosteric inhibitor of the protein tyrosine phosphatase SHP2. [1][2][3][4] SHP2 is a critical non-receptor protein tyrosine phosphatase that plays a key role in the RAS-mitogen-activated protein kinase (MAPK) signaling pathway, which is frequently hyperactivated in various cancers.[1][4] By binding to a tunnel-like pocket at the interface of the N-terminal SH2, C-terminal SH2, and the protein tyrosine phosphatase (PTP) domains, **SHP389** stabilizes SHP2 in a closed, auto-inhibited conformation.[1] This prevents its activation and subsequent dephosphorylation of downstream substrates, leading to the downregulation of phosphorylated ERK (p-ERK).[1] These application notes provide a detailed protocol for the preparation of **SHP389** stock solutions for use in cell culture experiments.

Quantitative Data Summary

The following tables summarize the key quantitative data for **SHP389**.

Table 1: Chemical Properties of SHP389



| Property | Value | Reference |
|------------------|--------------------------|-----------|
| Molecular Weight | 484.98 g/mol | [2] |
| Formula | C23H29CIN8O2 | [2] |
| CAS Number | 2235394-90-6 | [2] |
| Appearance | White to off-white solid | [2] |

Table 2: In Vitro Potency of SHP389

| Assay | Cell Line/Target | IC50 | Reference |
|-----------------------------|------------------|---------|-----------|
| SHP2 Biochemical Assay | Wild-type SHP2 | 36 nM | [1][2] |
| p-ERK Cellular Assay | - | 36 nM | [2] |
| Cell Proliferation (24 hrs) | Detroit 562 | 4.13 μΜ | [2] |
| Cell Proliferation (24 hrs) | KYSE-520 | 0.36 μΜ | [2] |

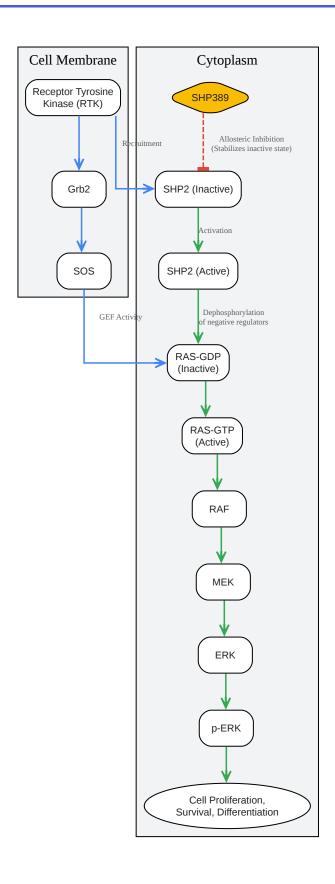
Table 3: Solubility of SHP389

| Solvent | Concentration | Remarks | Reference |
|---------|--------------------------|---|-----------|
| DMSO | 100 mg/mL (206.19 mM) | Ultrasonic may be needed. Use newly opened DMSO as it is hygroscopic. | [2] |

Signaling Pathway

SHP389 acts as an allosteric inhibitor of SHP2, a key component in the RAS-MAPK signaling cascade. The diagram below illustrates the mechanism of action of **SHP389**.





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SHP2 signaling pathway and the mechanism of SHP389 inhibition.



Experimental Protocols Materials

- SHP389 powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes
- · Sterile serological pipettes and pipette tips
- Vortex mixer
- Ultrasonic water bath (optional)
- Personal protective equipment (gloves, lab coat, safety glasses)

Protocol for Preparing a 10 mM SHP389 Stock Solution

- Calculate the required mass of SHP389:
 - The molecular weight of SHP389 is 484.98 g/mol.
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (g) = 0.010 mol/L x 0.001 L x 484.98 g/mol = 0.00485 g = 4.85 mg
 - For ease of weighing, it is recommended to prepare a larger volume (e.g., 5 mL or 10 mL).
 For 5 mL of a 10 mM stock, you would need 24.25 mg of SHP389.
- Weighing SHP389:
 - Tare a sterile microcentrifuge tube on an analytical balance.
 - Carefully weigh the calculated amount of **SHP389** powder into the microcentrifuge tube.
- Dissolving SHP389 in DMSO:



- Add the appropriate volume of sterile DMSO to the microcentrifuge tube containing the
 SHP389 powder. For a 10 mM solution, add 1 mL of DMSO for every 4.85 mg of SHP389.
- Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
- If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for 5-10 minutes.
- Aliquoting and Storage:
 - Once the SHP389 is completely dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[2]
 - Label each aliquot clearly with the compound name, concentration, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[2]

Protocol for Preparing Working Solutions for Cell Culture

- Thawing the Stock Solution:
 - Thaw a single aliquot of the 10 mM SHP389 stock solution at room temperature.
- Diluting to Working Concentration:
 - \circ Dilute the stock solution in complete cell culture medium to the desired final concentration. For example, to prepare 1 mL of a 10 μ M working solution from a 10 mM stock, you would perform a 1:1000 dilution:
 - Add 1 μL of the 10 mM stock solution to 999 μL of complete cell culture medium.
 - It is recommended to perform serial dilutions for lower concentrations to ensure accuracy.



 Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.1%, as higher concentrations can be toxic to cells. Always prepare a vehicle control with the same final concentration of DMSO to treat a parallel set of cells.

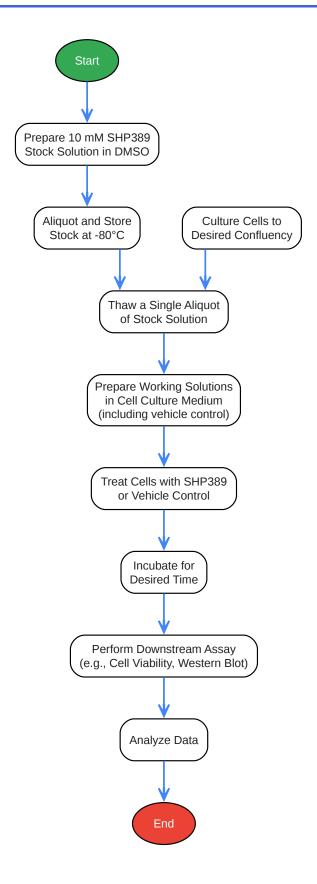
• Cell Treatment:

- Remove the existing medium from your cultured cells and replace it with the medium containing the desired concentration of SHP389 or the vehicle control.
- Incubate the cells for the desired treatment time.

Experimental Workflow

The following diagram outlines a general workflow for using **SHP389** in a cell-based assay, such as a cell viability or a Western blot experiment.





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General experimental workflow for using **SHP389** in cell culture.



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